

tetraniliprole seed treatment efficacy in maize

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetraniliprole

CAS No.: 1229654-66-3

Cat. No.: S869996

Get Quote

Tetraniliprole: Compound Profile

Tetraniliprole is a diamide insecticide from the anthranilic diamide class [1]. Its primary mode of action involves modulating ryanodine receptors (RyR) in insect muscle cells [1] [2]. This action triggers uncontrolled calcium release, leading to immediate muscle paralysis, cessation of feeding, and eventual insect death [2]. It is classified under Insecticide Resistance Action Committee (IRAC) MoA class 28 [3].

Key Physicochemical Properties (as per the Pesticide Properties Database [3]):

Property	Value
CAS RN	1229654-66-3
Molecular Formula	C ₂₂ H ₁₆ ClF ₃ N ₁₀ O ₂
Molecular Mass	544.88 g/mol
Water Solubility (at 20°C, pH 7)	1.0 mg/L
Octanol-Water Partition Coefficient (Log P)	2.6
Soil Degradation DT ₅₀ (Lab)	86 days (Moderately persistent)
Soil Degradation DT ₅₀ (Field)	165 days (Persistent)

Property	Value
Vapour Pressure (at 20°C)	3.2×10^{-3} mPa

Efficacy and Biological Activity in Maize

Tetraniliprole seed treatment demonstrates high efficacy against several economically significant maize pests, particularly during the vulnerable early stages of crop growth.

Summary of Efficacy Against Target Pests: The table below consolidates data on its performance against specific pests and its subsequent impact on crop health.

Target Pest	Crop Stage	Application Rate (g a.i./kg seed)	Key Efficacy Findings	Source
Black Cutworm (<i>Agrotis ipsilon</i>)	Seeding stage	2.4 - 9.6	► Concentration of 9.6 g a.i./kg seed reduced plant damage from 88.73% (untreated) to 26.67% (69.91% control efficacy). ► Concentration of 2.4 g a.i./kg seed provided effective control for 14 days post-germination, with a mortality rate of 44.44% . [4]	
Fall Armyworm (<i>Spodoptera frugiperda</i>)	Not specified	Not specified (Foliar application)	► Showed toxic effects and contributed to reduced larval counts per plant. [5]	
Stem Borer	Early stage	Formulation: 5-7.5 ml/100 kg seed	► Protects crops from the early-stage impact of stem borer infestation. [2]	
General Pest Control	Early stage	Formulation: 5-7.5 ml/100 kg seed	► Long-term effectiveness reduces the need for multiple foliar sprays later in the crop cycle. [2]	

Detailed Application Protocol for Maize Seed Treatment

The following protocol is adapted from the manufacturer's recommendations for a commercial **tetraniliprole** formulation (40.34% w/w) like Bayer's Reatis [2].

1. Materials and Requisites

- Seeds:** Maize seeds.
- Insecticide:** **Tetraniliprole** formulation (e.g., Reatis).

- **Equipment:** Plastic sheet or mechanical seed treater, closed container for tumbling, measuring cylinder, gloves, and other personal protective equipment (PPE).

2. Dosage and Slurry Preparation

- The recommended dosage is **5 - 7.5 ml** of **tetraniliprole** formulation per **100 kg** of maize seed [2].
- The total slurry volume for maize seed treatment should be **15 ml per kg** of seed. Prepare the slurry by mixing the measured insecticide with water to achieve this total volume.

3. Seed Treatment Procedure

- **Mixing:** Place the seeds on a clean plastic sheet or in the treatment equipment. Apply the prepared slurry uniformly over the seeds.
- **Coating:** Transfer the treated seeds into a closed container. Roll and tumble the container vigorously to ensure each seed is uniformly coated with the insecticide.
- **Drying:** Spread the treated seeds in a single layer in a shaded, well-ventilated area to dry completely before bagging or sowing.
- **Labeling:** Clearly mark or tag the bag of treated seeds with the product name and date of treatment.

Safety and Precautionary Measures:

- Always wear appropriate chemical-resistant gloves when handling the product and treated seeds [2].
- Do not use on crops other than those specified on the product label.

Experimental Protocol for Efficacy Assessment

For researchers aiming to validate or study the efficacy of **tetraniliprole** seed treatment under controlled conditions, the following methodology can be employed, based on a published study on black cutworm [4].

1. Experimental Design:

- **Treatments:** Include a range of **tetraniliprole** seed treatment concentrations (e.g., 0, 2.4, 4.8, 9.6 g a.i./kg seed). An untreated control group is essential.
- **Replication:** Each treatment should be replicated multiple times (e.g., 3-4 times) in a randomized complete block design to ensure statistical robustness.

2. Bioassay and Data Collection:

- **Plant Cultivation:** Sow treated and untreated maize seeds in pots under controlled greenhouse or field conditions.

- **Insect Infestation:** At the desired crop stage (e.g., seedling emergence), artificially infest each plant with a known number of pest larvae (e.g., 3rd instar black cutworm larvae).
- **Data Recording:**
 - **Plant Damage:** After a set period (e.g., 7 days), record the percentage of damaged plants per treatment.
 - **Larval Mortality:** Count the number of live and dead larvae remaining on each plant.
 - **Control Efficacy:** Calculate the control efficacy using Abbott's formula or similar, comparing damage in treated plots to the untreated control.

3. Soil Residue Analysis:

- **Soil Sampling:** Collect soil samples from the rhizosphere of treated plants at various time points after sowing.
- **Residue Quantification:** Analyze the samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) to determine the residual concentration of **tetraniliprole** in the soil over time.

Environmental and Ecotoxicological Profile

Tetraniliprole presents a favorable toxicological profile for use in integrated pest management (IPM) programs.

1. Toxicity to Non-Target Organisms:

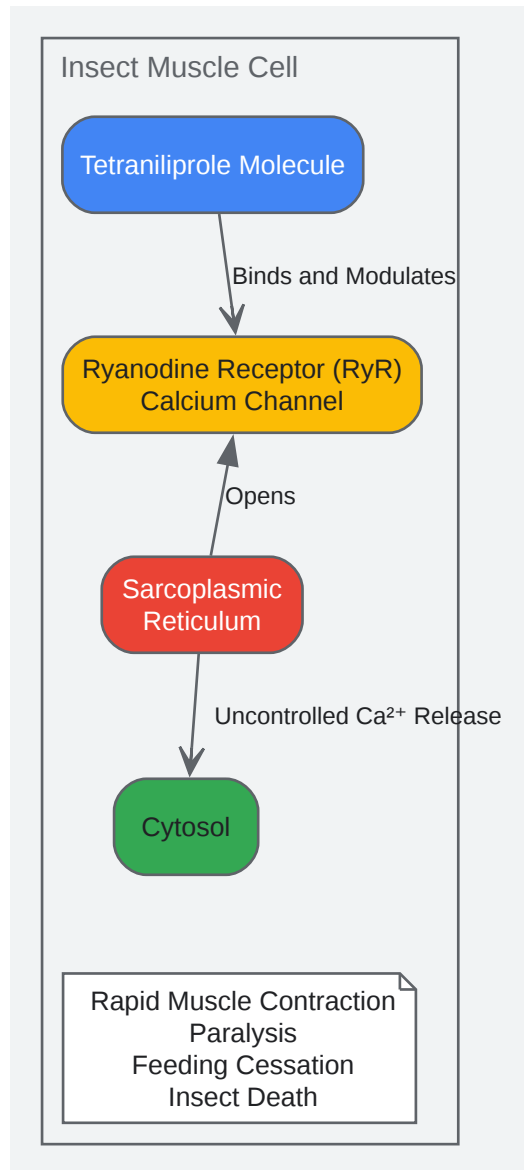
- **Earthworms:** A study on the earthworm *Eisenia fetida* demonstrated high selectivity. The selective toxicity (ST) between earthworms and the black cutworm was greater than 4000 [4]. The maximum residual concentration detected in soil (5.86 mg/kg) was far below the LC₅₀ for earthworms (>4000 mg/kg) [4].
- **Risk Assessment:** The highest risk quotient (RQ) for earthworms was calculated at 2.8×10^{-3} , which is considered an acceptable risk [4].
- **General Profile:** It is considered to have low toxicity to mammals, birds, and beneficial insects [1].

2. Persistence and Regulation:

- **Tetraniliprole** is moderately persistent to persistent in soil, with a field DT₅₀ of 165 days [3]. It is classified as an environmental persistent chemical [3].
- As of the data presented, it is **not approved** under EC Regulation 1107/2009 [3]. Researchers should verify the regulatory status in their country before initiating studies.

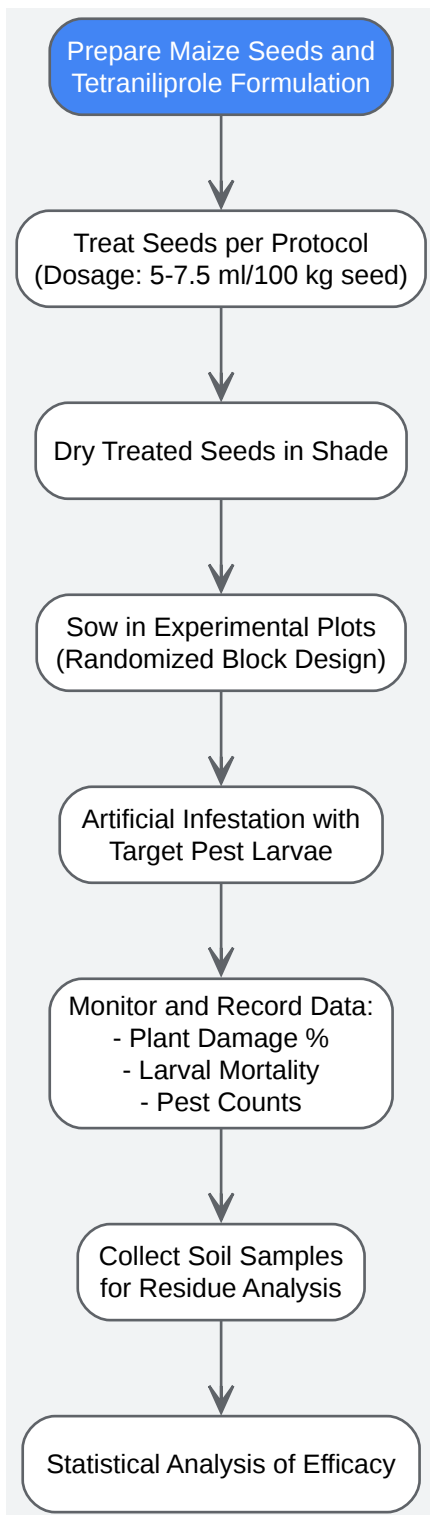
Visual Summary of Mechanism and Workflow

The following diagrams illustrate the molecular mechanism of **tetraniliprole** and a generalized workflow for conducting an efficacy trial.



[Click to download full resolution via product page](#)

Figure 1: **Tetraniliprole's** Mode of Action



[Click to download full resolution via product page](#)

Figure 2: Efficacy Trial Workflow

Conclusion

Tetraniliprole seed treatment is a potent tool for protecting maize crops from early-season insect pests. Its unique ryanodine receptor modulator mode of action provides effective control against pests like black cutworm and stem borer. The application protocol is straightforward, and its high selectivity ensures a favorable safety profile for non-target organisms like earthworms, making it a strong candidate for sustainable maize production systems. Further research into its efficacy against a broader range of pests and its performance in different agro-climatic zones is encouraged.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. News - Tetraniliprole vs Chlorantraniliprole [bigpesticides.com]
2. Bayer's Reatis | Seed Treatment for Rice and Corn Pest ... [cropscience.bayer.in]
3. Tetraniliprole - AERU - University of Hertfordshire [sitem.herts.ac.uk]
4. Toxicity, residue and risk assessment of tetraniliprole in soil ... [pubmed.ncbi.nlm.nih.gov]
5. Efficacy of some new chemistry insecticides against fall armyworm, *Spodoptera frugiperda* and estimation of maize crop water productivity under different irrigation regimes | Sciety [sciety.org]

To cite this document: Smolecule. [tetraniliprole seed treatment efficacy in maize]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b869996#tetraniliprole-seed-treatment-efficacy-in-maize>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com